

# Technical Support Center: Acid Red 315

## Photobleaching and Photostability

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: Acid Red 315

Cat. No.: B1172132

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions regarding the photobleaching and photostability of **Acid Red 315**.

## Frequently Asked Questions (FAQs)

Q1: What is **Acid Red 315** and what are its core chemical properties?

**Acid Red 315** is a synthetic organic dye belonging to the azo class of compounds.<sup>[1][2]</sup> It is structurally a 1:2 metal complex dye, often containing chromium, which enhances its stability and fastness properties.<sup>[1]</sup> As an anionic azo dye, its color is due to the presence of one or more azo groups (—N=N—).<sup>[1]</sup> It typically appears as a red crystalline or powdered solid and is soluble in water and alcohol.<sup>[1][2]</sup>

Q2: How stable is **Acid Red 315** under different pH conditions?

**Acid Red 315** is relatively stable in acidic conditions, with a recommended pH range of 4.5-5.5 for applications like dyeing.<sup>[1]</sup> However, it is unstable and prone to fading in alkaline (basic) conditions.<sup>[1][2]</sup> The acidic groups in its structure, such as sulfonic acid groups, can lose protons in alkaline environments, leading to changes in the dye's molecular structure and stability.<sup>[3]</sup>

Q3: What is the general photostability of **Acid Red 315**?

**Acid Red 315** has a high lightfastness rating of 6-7 on the ISO scale, indicating good stability against photodegradation under normal light exposure.[\[1\]](#) However, like most organic dyes, it is susceptible to photobleaching, which is the irreversible photochemical destruction of the fluorophore, leading to a loss of color upon prolonged or intense exposure to light.[\[4\]](#)

Q4: What factors can influence the photobleaching of **Acid Red 315**?

Several factors can accelerate the photobleaching of **Acid Red 315**:

- Light Intensity: Higher light intensity increases the rate of photobleaching.[\[5\]](#)
- Exposure Duration: Longer exposure to a light source will result in more significant fading.[\[5\]](#)
- pH: As the dye is less stable in alkaline conditions, a higher pH can make it more susceptible to photodegradation.[\[1\]](#)[\[3\]](#)
- Temperature: High temperatures can speed up the degradation of the dye, especially in the presence of light.[\[3\]](#)
- Presence of Oxidizing Agents: The presence of molecular oxygen or other oxidizing agents can lead to photo-oxidation, a primary cause of photobleaching.[\[6\]](#)

## Quantitative Data Summary

Property	Value / Description	Citations
Chemical Name	C.I. Acid Red 315	<a href="#">[7]</a>
CAS Number	12220-47-2	<a href="#">[7]</a> <a href="#">[8]</a>
Molecular Structure	Single azo, 1:2 Metal Complex	<a href="#">[7]</a> <a href="#">[8]</a>
Appearance	Red crystalline or powdered solid	<a href="#">[1]</a> <a href="#">[2]</a>
Solubility	Good solubility in water and alcohol; poor in organic solvents.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[9]</a>
pH Stability	Stable in acidic conditions (pH 4.5-5.5); unstable in alkaline conditions.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Light Fastness (ISO)	6-7 (High)	<a href="#">[1]</a>

## Experimental Protocols

### Protocol: Assessing the Photostability of Acid Red 315 in Aqueous Solution

This protocol outlines a general method for quantifying the photobleaching of Acid Red 315 under controlled light exposure.

#### 1. Materials and Reagents:

- Acid Red 315 powder
- Deionized water
- pH buffers (e.g., acetate for acidic, phosphate for neutral, borate for alkaline)
- Spectrophotometer
- Controlled light source (e.g., UV lamp, solar simulator)
- Quartz cuvettes
- Magnetic stirrer and stir bars

#### 2. Solution Preparation:

- Prepare a stock solution of **Acid Red 315** (e.g., 100 mg/L) in deionized water.
- From the stock solution, prepare experimental solutions at a desired concentration (e.g., 20 mg/L) in different pH buffers.
- Ensure complete dissolution of the dye.

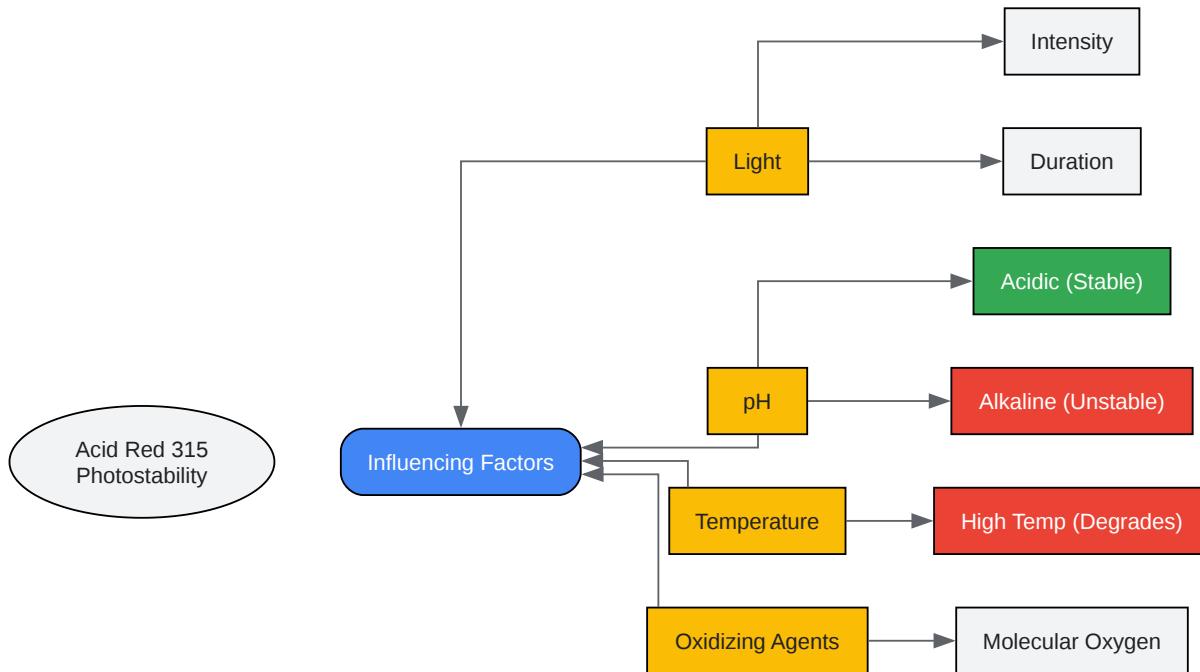
### 3. Experimental Procedure:

- Measure the initial absorbance of each solution at its maximum absorbance wavelength ( $\lambda_{\text{max}}$ ) using the spectrophotometer. This is the time-zero reading.
- Place the solutions under the light source. If using a stirrer, ensure consistent mixing.
- To minimize temperature effects, a dark control sample should be kept in the same environment but shielded from light.[\[10\]](#)
- At regular time intervals (e.g., every 15 or 30 minutes), take an aliquot of each solution and measure its absorbance at  $\lambda_{\text{max}}$ .
- Continue the experiment until a significant decrease in absorbance is observed or for a predetermined duration.

### 4. Data Analysis:

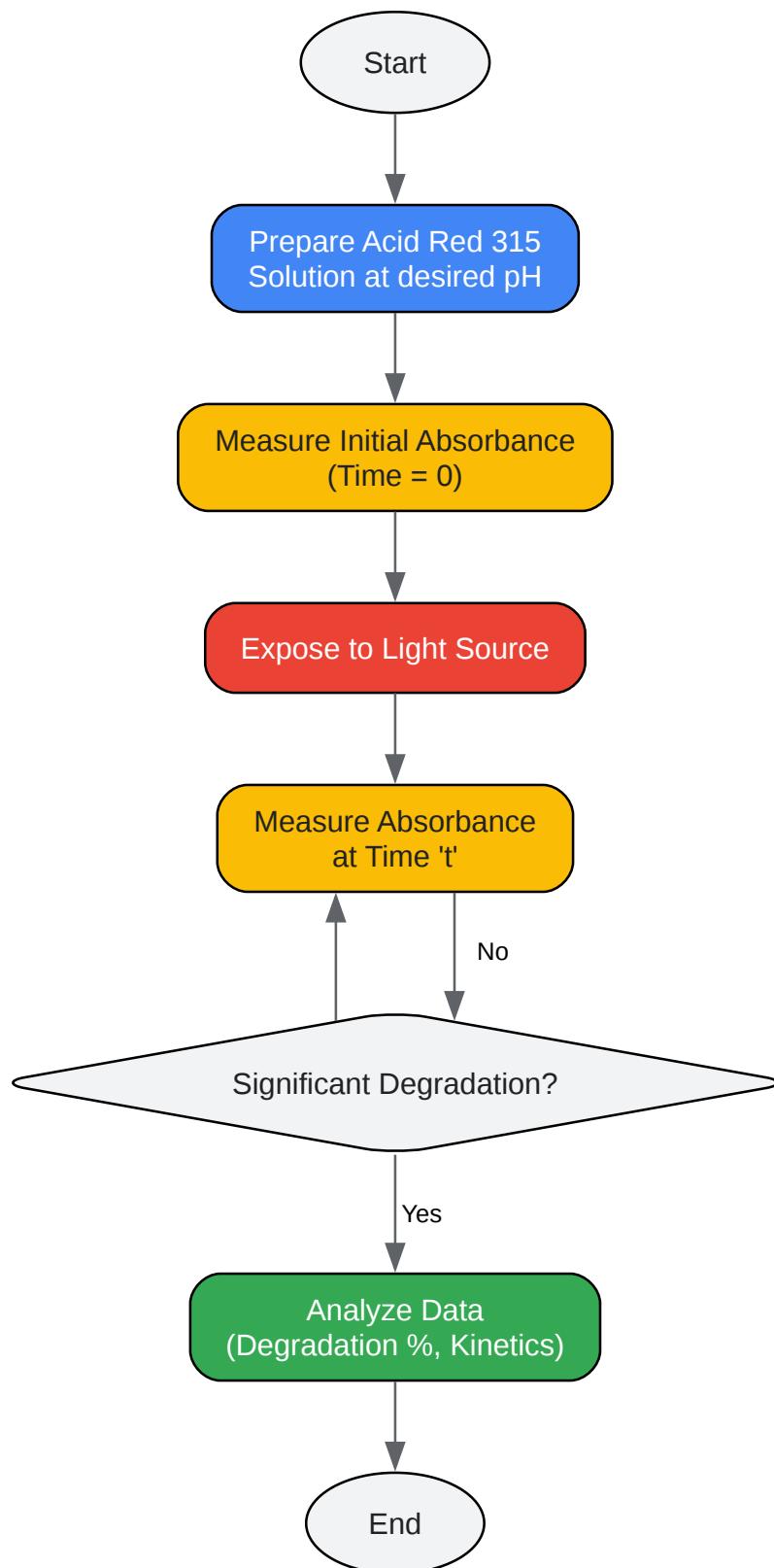
- Calculate the degradation percentage at each time point using the formula: Degradation (%) =  $[(A_0 - A_t) / A_0] * 100$  where  $A_0$  is the initial absorbance and  $A_t$  is the absorbance at time  $t$ .
- The degradation kinetics can often be fitted to a pseudo-first-order model.[\[11\]](#)[\[12\]](#) The rate constant ( $k$ ) can be determined by plotting  $\ln(A_0/A_t)$  versus time.

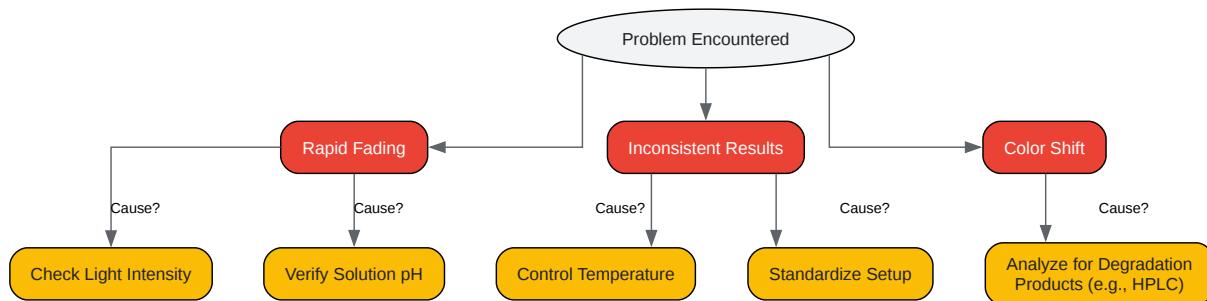
## Visualizations



[Click to download full resolution via product page](#)

Caption: Factors influencing the photostability of **Acid Red 315**.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Acid Red 315 | 12220-47-2 | Benchchem [benchchem.com]
- 2. hztya.com [hztya.com]
- 3. sk.hztya.com [sk.hztya.com]
- 4. Photobleaching in Fluorescence Imaging | Thermo Fisher Scientific - TW [thermofisher.com]
- 5. m.youtube.com [m.youtube.com]
- 6. Bleaching Effects | Scientific Volume Imaging [svi.nl]
- 7. worlddyeviety.com [worlddyeviety.com]
- 8. China Acid Red 315 Suppliers, Manufacturers, Factory - Wholesale Price - TIANYA [dyesupplier.com]
- 9. hztya.com [hztya.com]
- 10. ema.europa.eu [ema.europa.eu]

- 11. researchgate.net [researchgate.net]
- 12. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Technical Support Center: Acid Red 315 Photobleaching and Photostability]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1172132#photobleaching-and-photostability-of-acid-red-315>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)